

# Solubility Profile of (5-Bromo-2-iodophenyl)methanol: A Technical Guide

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## Compound of Interest

Compound Name: (5-Bromo-2-iodophenyl)methanol

Cat. No.: B171483

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## Abstract

This technical guide addresses the solubility of **(5-Bromo-2-iodophenyl)methanol** in organic solvents. Currently, specific quantitative solubility data for this compound in various organic solvents is not readily available in published literature. This document provides a comprehensive, generalized experimental protocol to enable researchers to determine the solubility of **(5-Bromo-2-iodophenyl)methanol**. The methodologies outlined are based on established practices for solubility determination of organic compounds. Additionally, a structured template for data presentation and a visual representation of the experimental workflow are included to guide research efforts in this area.

## Introduction

**(5-Bromo-2-iodophenyl)methanol** is a halogenated aromatic alcohol with potential applications in organic synthesis and pharmaceutical research. Its substitution pattern offers a unique scaffold for the development of novel molecules. Understanding the solubility of this compound in various organic solvents is a critical first step in its application, influencing reaction conditions, purification methods, and formulation development. This guide provides a framework for systematically determining this essential physicochemical property.

## Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **(5-Bromo-2-iodophenyl)methanol** in common organic solvents has not been reported. Researchers are encouraged to use the experimental protocols provided in this guide to generate this data. The following table is provided as a template for recording and presenting the determined solubility values.

Table 1: Solubility of **(5-Bromo-2-iodophenyl)methanol** in Various Organic Solvents at Ambient Temperature (25 °C)

Organic Solvent	Dielectric Constant ( $\epsilon$ )	Solubility ( g/100 mL)	Observations
<b>Non-Polar Solvents</b>			
Hexane	1.89		
Toluene	2.38		
Diethyl Ether	4.34		
<b>Polar Aprotic Solvents</b>			
Dichloromethane	9.08		
Acetone	20.7		
Ethyl Acetate	6.02		
Tetrahydrofuran (THF)	7.6		
Dimethylformamide (DMF)	36.7		
Dimethyl Sulfoxide (DMSO)	46.7		
<b>Polar Protic Solvents</b>			
Methanol	32.7		
Ethanol	24.5		
Isopropanol	19.9		

# Experimental Protocol for Solubility Determination

The following protocol details a general method for determining the solubility of **(5-Bromo-2-iodophenyl)methanol** in an organic solvent of choice. This method is based on the principle of creating a saturated solution and then determining the concentration of the dissolved solute.

## Materials and Equipment

- **(5-Bromo-2-iodophenyl)methanol** (solid)
- Selected organic solvents (analytical grade)
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps
- Vortex mixer or magnetic stirrer
- Constant temperature bath or shaker
- Centrifuge
- Syringes and syringe filters (e.g.,  $0.22\text{ }\mu\text{m}$  PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

## Procedure

- Preparation of a Saturated Solution:
  - Add an excess amount of **(5-Bromo-2-iodophenyl)methanol** to a vial containing a known volume of the selected organic solvent (e.g., 5 mL). The excess solid is crucial to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.

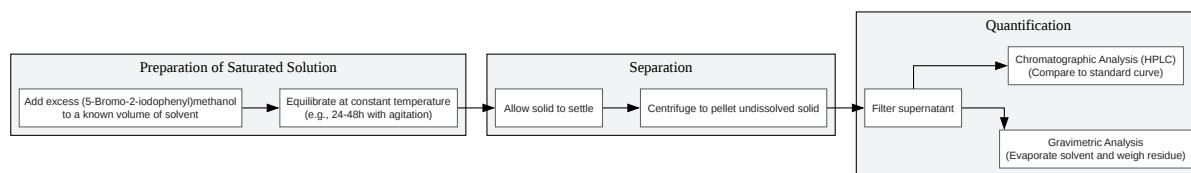
- Agitate the mixture using a vortex mixer or magnetic stirrer for a predetermined period (e.g., 24-48 hours) at a constant temperature (e.g., 25 °C) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
  - Allow the vial to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
  - To ensure complete separation of the solid from the saturated solution, centrifuge the vial at a high speed (e.g., 5000 rpm) for 10-15 minutes.
- Sample Preparation for Analysis:
  - Carefully withdraw an aliquot of the clear supernatant using a syringe.
  - Filter the aliquot through a syringe filter into a clean, pre-weighed vial to remove any remaining particulate matter.
  - Immediately cap the vial to prevent solvent evaporation.
  - Record the weight of the filtered saturated solution.
- Quantification of Dissolved Solute:
  - Gravimetric Method:
    - Gently evaporate the solvent from the pre-weighed vial under a stream of inert gas (e.g., nitrogen) or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the solute.
    - Once the solvent is completely removed, weigh the vial containing the dried solute.
    - The mass of the dissolved **(5-Bromo-2-iodophenyl)methanol** can be determined by subtracting the initial weight of the empty vial.
    - Calculate the solubility in g/100 mL.

- Chromatographic Method (HPLC):

- Prepare a series of standard solutions of known concentrations of **(5-Bromo-2-iodophenyl)methanol** in the chosen solvent.
- Generate a calibration curve by plotting the peak area (from HPLC analysis) against the concentration of the standard solutions.
- Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
- Inject the diluted sample into the HPLC system and determine its concentration from the calibration curve.
- Calculate the original concentration in the saturated solution, and thus the solubility.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **(5-Bromo-2-iodophenyl)methanol**.



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Caption: Experimental workflow for solubility determination.

## Conclusion

While specific solubility data for **(5-Bromo-2-iodophenyl)methanol** is not currently available, this guide provides the necessary framework for researchers to independently and accurately determine this crucial parameter. The detailed experimental protocol, data presentation template, and workflow visualization are intended to facilitate standardized and reproducible research in this area. The generation of such data will be invaluable for the future application of **(5-Bromo-2-iodophenyl)methanol** in organic synthesis and drug development.

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